

An In-depth Technical Guide to C8Cl4N2 (Chlorothalonil)

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Compound of Interest

Compound Name: *Tetrachlorophthalonitrile*

Cat. No.: *B161213*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive analysis of the molecule with the chemical formula C8Cl4N2, commonly known as Chlorothalonil. This document outlines its chemical identity, physicochemical properties, primary applications, and detailed experimental protocols for its synthesis and analysis. Furthermore, it elucidates the core mechanism of action, providing a visual representation of the involved biological pathways.

Chemical Identity and Properties

Chlorothalonil is a broad-spectrum, non-systemic organochlorine fungicide.^[1] Its primary function is to protect agricultural crops, turf, and ornamental plants from a wide variety of fungal diseases.^{[1][2]} The compound is also utilized as a wood protectant and a preservative in paints, resins, and emulsions.^{[1][3]}

Table 1: Chemical Identifiers for Chlorothalonil

Identifier	Value
IUPAC Name	2,4,5,6-Tetrachlorobenzene-1,3-dicarbonitrile[1]
Synonyms	Tetrachloroisophthalonitrile, Bravo, Daconil, Echo[1][4]
CAS Number	1897-45-6[1][4]
Molecular Formula	C ₈ Cl ₄ N ₂ [1][5]
Molecular Weight	265.91 g/mol [5]
InChI Key	CRQQGFGUEAVUIL-UHFFFAOYSA-N[4]
SMILES	C1(=C(C(=C(C(=C1Cl)Cl)C#N)Cl)C#N[4]

Table 2: Physicochemical Properties of Chlorothalonil

Property	Value
Appearance	White to pale yellow crystalline solid[6]
Melting Point	250-251 °C[4]
Boiling Point	350 °C[4]
Solubility in Water	0.6 - 1.2 mg/L at 25°C[7]
log P (Octanol-Water Partition Coefficient)	2.88 - 3.86[7]
Vapor Pressure	5.72 x 10 ⁻⁷ mmHg at 25°C[7]
Density	1.8 g/cm ³ [1]

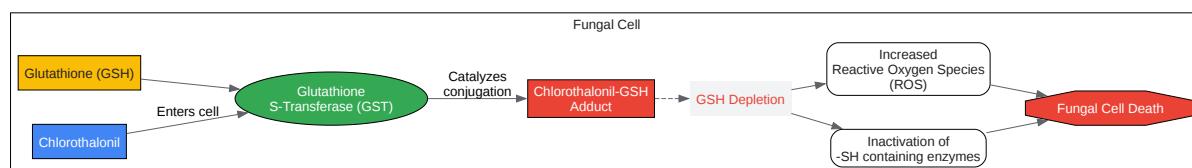
Mechanism of Action: Glutathione Depletion

The primary fungicidal mechanism of Chlorothalonil involves its reaction with intracellular thiols, particularly glutathione (GSH).[8] This reaction is often catalyzed by glutathione S-transferases (GSTs), a family of enzymes crucial for detoxification in fungal cells.[1][8]

Chlorothalonil's electrophilic nature, due to the electron-withdrawing chlorine atoms, makes it susceptible to nucleophilic attack by the thiolate anion of GSH.^[8] This conjugation reaction leads to the rapid depletion of the intracellular GSH pool. The consequences of GSH depletion are multifaceted and ultimately lead to fungal cell death:

- Enzyme Inactivation: GSH is essential for maintaining the reduced state of sulfhydryl groups in many enzymes. Its depletion leads to the inactivation of critical enzymes involved in cellular metabolism.^{[2][8]}
- Increased Oxidative Stress: As a primary antioxidant, the reduction in GSH levels leaves the fungal cell vulnerable to damage from reactive oxygen species (ROS), affecting proteins, lipids, and DNA.^[8]

This multi-site action is a key factor in Chlorothalonil's effectiveness and the low risk of resistance development in fungi.^{[2][8]}



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Caption: Signaling pathway of Chlorothalonil's fungicidal action.

Experimental Protocols

Synthesis of Chlorothalonil

Chlorothalonil can be synthesized via two primary routes:

- Direct Chlorination of Isophthalonitrile: This method involves the direct reaction of isophthalonitrile with chlorine gas.[1][9]
- Dehydration of Tetrachloroisophthaloyl Amide: This process uses a dehydrating agent, such as phosphoryl chloride, to convert tetrachloroisophthaloyl amide to Chlorothalonil.[1]

A generalized laboratory-scale synthesis procedure based on the chlorination of isophthalonitrile is as follows:

Materials:

- Isophthalonitrile
- Chlorine gas
- Ammonoxidation catalyst
- Fluidized bed reactor
- Fixed bed reactor

Procedure:

- Isophthalonitrile, nitrogen, chlorine, and a specialized ammonoxidation catalyst are introduced into a fluidized bed reactor.[10]
- The reaction is carried out at a temperature range of 280-300°C and a pressure of 0.05-0.08 MPa.[10] The catalyst amount is typically 2-4% of the total gas amount.[10]
- The reacted gas from the fluidized bed is then passed through a fixed bed reactor under the same temperature and pressure conditions, with the addition of more catalyst and chlorine. [10]
- The reaction is allowed to proceed for approximately one hour.[10]
- The resulting mixed gas is sent to a collector where it is condensed and dried to obtain Chlorothalonil.[10]

Analytical Methods for Chlorothalonil Determination

The quantification of Chlorothalonil residues in various matrices is crucial for food safety and environmental monitoring. High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) are commonly employed for this purpose.

This method is suitable for the determination of Chlorothalonil in samples collected for occupational exposure assessment.[\[6\]](#)

Instrumentation:

- High-Performance Liquid Chromatograph (HPLC) system
- UV Detector
- Normal phase column (e.g., silica)
- Sep-Pak C18 cartridges for sample concentration

Reagents:

- Hexane (HPLC grade)
- Dioxane (HPLC grade)
- Chlorothalonil analytical standard

Procedure:

- Sample Preparation (e.g., from air sampling filters):
 - Extract the filter with a suitable solvent like methanol.
 - For low concentrations, the extract can be concentrated using a Sep-Pak C18 cartridge and eluted with methanol.
- HPLC Conditions:
 - Mobile Phase: Hexane-dioxane mixture.[\[6\]](#)

- Detection: UV at 254 nm or 325 nm.[6]
- Injection Volume: 20-25 μ L.
- Quantification:
 - Generate a linear calibration curve using a range of Chlorothalonil standard solutions (e.g., 0.5 μ g/L to 100 mg/L).[6]
 - Quantify the Chlorothalonil concentration in the sample by comparing its peak area to the calibration curve.

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is widely used for pesticide residue analysis in food. A modified protocol involving acidification is necessary to prevent the degradation of Chlorothalonil.[7]

Instrumentation:

- Gas Chromatograph coupled with a Tandem Mass Spectrometer (GC-MS/MS)
- DB-5MS UI column (or equivalent)

Reagents:

- Acetonitrile (containing 1% formic acid)
- Water (containing 1% formic acid)
- Anhydrous Magnesium Sulfate ($MgSO_4$)
- Sodium Chloride (NaCl)
- Primary Secondary Amine (PSA) sorbent (optional)
- C18 sorbent (optional)
- Chlorothalonil analytical standard

Procedure:

- Sample Extraction:
 - Homogenize 10 g of the sample with 10 mL of water containing 1% formic acid.
 - Add 10 mL of acetonitrile containing 1% formic acid.
 - Add 4 g of anhydrous MgSO₄ and 1 g of NaCl.
 - Vortex vigorously for 1 minute and centrifuge.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup (optional):
 - Transfer an aliquot of the supernatant to a tube containing a suitable combination of PSA and C18 sorbents.
 - Vortex and centrifuge.
- GC-MS/MS Analysis:
 - Injection: 1 μ L of the final extract in splitless mode.
 - Carrier Gas: Helium at a flow rate of 1.5 mL/min.
 - Oven Program: Initial temperature of 70°C, hold for 2 min, ramp to 180°C at 25°C/min, then ramp to 280°C at 5°C/min, and hold for 10 min.^[7]
 - MS Detection: Use multiple reaction monitoring (MRM) mode for quantification and confirmation.

Toxicity and Environmental Fate

Chlorothalonil exhibits low acute oral and dermal toxicity in mammals.^[11] However, it is classified as a likely human carcinogen by the United States Environmental Protection Agency (EPA) based on animal studies that showed an increased incidence of kidney tumors.^{[2][12]} It is a severe eye irritant and can cause skin irritation.^{[11][12]}

In the environment, Chlorothalonil is not considered persistent in soil, with reported half-lives of less than 23 days.^[2] It binds tightly to soil and has low mobility, suggesting a low potential for

groundwater contamination.[\[2\]](#)[\[13\]](#) However, its primary degradation product, 4-hydroxy-2,5,6-trichloroisophthalonitrile (SDS-3701), is more persistent and toxic than the parent compound.[\[1\]](#)[\[14\]](#) Chlorothalonil is highly toxic to fish and aquatic invertebrates.[\[13\]](#)

Conclusion

Chlorothalonil (C₈Cl₄N₂) is an effective and widely used fungicide with a well-understood mechanism of action centered on the depletion of fungal glutathione. This guide provides a detailed overview of its chemical and physical properties, along with established protocols for its synthesis and analysis, which are essential for researchers and professionals in related fields. The provided information on its toxicological profile and environmental fate underscores the importance of responsible handling and monitoring of this compound.

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